

Hosenkoside C: Physical and Chemical Characterization Guide

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Compound of Interest

Compound Name: *Hosenkoside C*

Cat. No.: *B591367*

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Part 1: Executive Summary

Hosenkoside C (CAS: 156764-83-9) is a bioactive triterpenoid saponin belonging to the rare baccharane class of glycosides. Predominantly isolated from the seeds of *Impatiens balsamina* L. (Balsaminaceae), it has emerged as a compound of interest in drug discovery due to its potent antitumor, antioxidant, and anti-inflammatory properties.

This guide provides a rigorous technical breakdown of **Hosenkoside C**, focusing on its physicochemical stability, structural elucidation challenges (specifically distinguishing it from its isomer, Hosenkoside A), and validated isolation protocols. It serves as a definitive reference for establishing identity and purity in pre-clinical workflows.

Part 2: Chemical Identity & Physicochemical Properties

Nomenclature and Identification

Parameter	Technical Specification
Common Name	Hosenkoside C
IUPAC Name	(2R,3R,4S,5S,6R)-2- [[[(1R,2S,4aR,4bR,6aS,7R,8R,10aR,10bR,12aR) -2-[(2R,3R,4S,5S,6R)-4,5-dihydroxy-6- (hydroxymethyl)-3-[(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxan- 2-yl]oxy-7-hydroxy-8-(hydroxymethyl)-8-[(Z)-5- hydroxy-4-methylpent-3-enyl]-1,4a,10a,10b- tetramethyl-3,4,4b,5,6,6a,7,9,10,11,12,12a- dodecahydro-2H-chrysen-1-yl]methoxy]-6- (hydroxymethyl)oxane-3,4,5-triol
CAS Registry Number	156764-83-9
Molecular Formula	C ₄₈ H ₈₂ O ₂₀
Molecular Weight	979.16 g/mol
Chemical Class	Triterpenoid Saponin (Baccharane type)
Isomeric Relationship	Structural isomer of Hosenkoside A (differentiated by glycosylation site). [1] [2] [3] [4] [5] [6]

Physical Constants & Solubility Profile

Property	Value / Observation	Experimental Context
Physical State	White to off-white amorphous powder	Hygroscopic; store in desiccated environment.
Melting Point	> 200°C (Decomposes)	Typical of high-MW glycosides.
Solubility (High)	DMSO, Pyridine, Methanol	DMSO is the preferred solvent for bioassays (>100 mg/mL).
Solubility (Low)	Water, Chloroform, Hexane	Poor water solubility requires co-solvents (e.g., <0.1% DMSO) for aqueous buffers.
Stability	Solid: 2 years (-20°C) Solution (DMSO): 6 months (-80°C)	Sensitive to acid hydrolysis (cleavage of sugar moieties).

Part 3: Structural Characterization & Isomer Differentiation

The defining challenge in working with **Hosenkoside C** is distinguishing it from its structural isomers, particularly Hosenkoside A. Both share the same baccharane aglycone and molecular mass (979.16 Da), making standard LC-MS identification insufficient.

The Baccharane Skeleton

Unlike common oleanane or dammarane triterpenes, the baccharane skeleton features a specific tetracyclic arrangement with a side chain. **Hosenkoside C** is characterized by:

- Aglycone Core: Baccharane-type triterpene.
- Glycosylation: Typically involves glucose or xylose moieties attached at C-3, C-26, or C-28 positions.

Critical Quality Attribute (CQA): NMR Differentiation

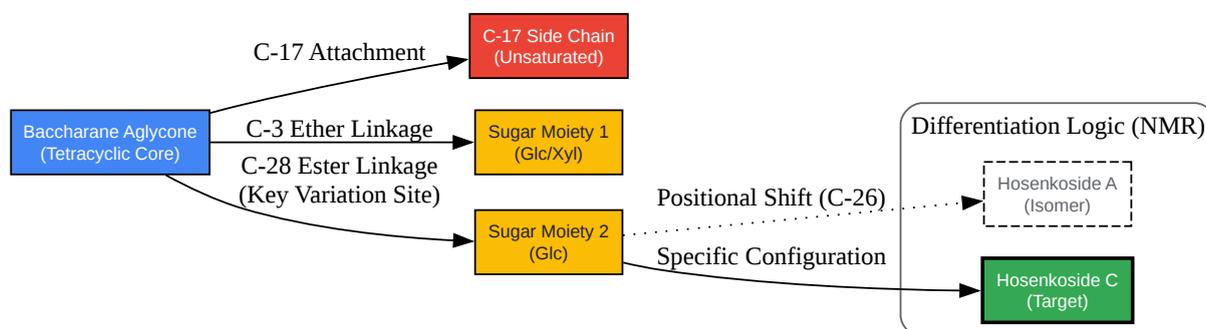
Differentiation relies on ¹³C-NMR chemical shifts of the glycosylation sites.

- **Hosenkoside C**: Glycosylation pattern typically induces a downfield shift at the C-28 position (ester linkage) or C-3 (ether linkage) compared to the aglycone.
- Hosenkoside A: Isomeric variation often involves a shift in the sugar attachment to C-26.

Diagnostic NMR Strategy:

- ¹H-NMR (500 MHz, Pyridine-d₅): Look for anomeric proton signals (4.5–6.0 ppm). The coupling constants (values) confirm the -linkage of the glucopyranosyl moieties.
- ¹³C-NMR (125 MHz): The carbonyl carbon of the ester glycoside (if present) will appear around 175–178 ppm. The shift of the C-26 methylene carbon is the primary discriminator between isomers A and C.

Structural Logic Diagram



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Figure 1: Structural connectivity and isomeric differentiation logic for **Hosenkoside C**.

Part 4: Isolation & Purification Protocol

This protocol is synthesized from standard methodologies for saponin isolation from *Impatiens balsamina* [1, 2].

Workflow Overview

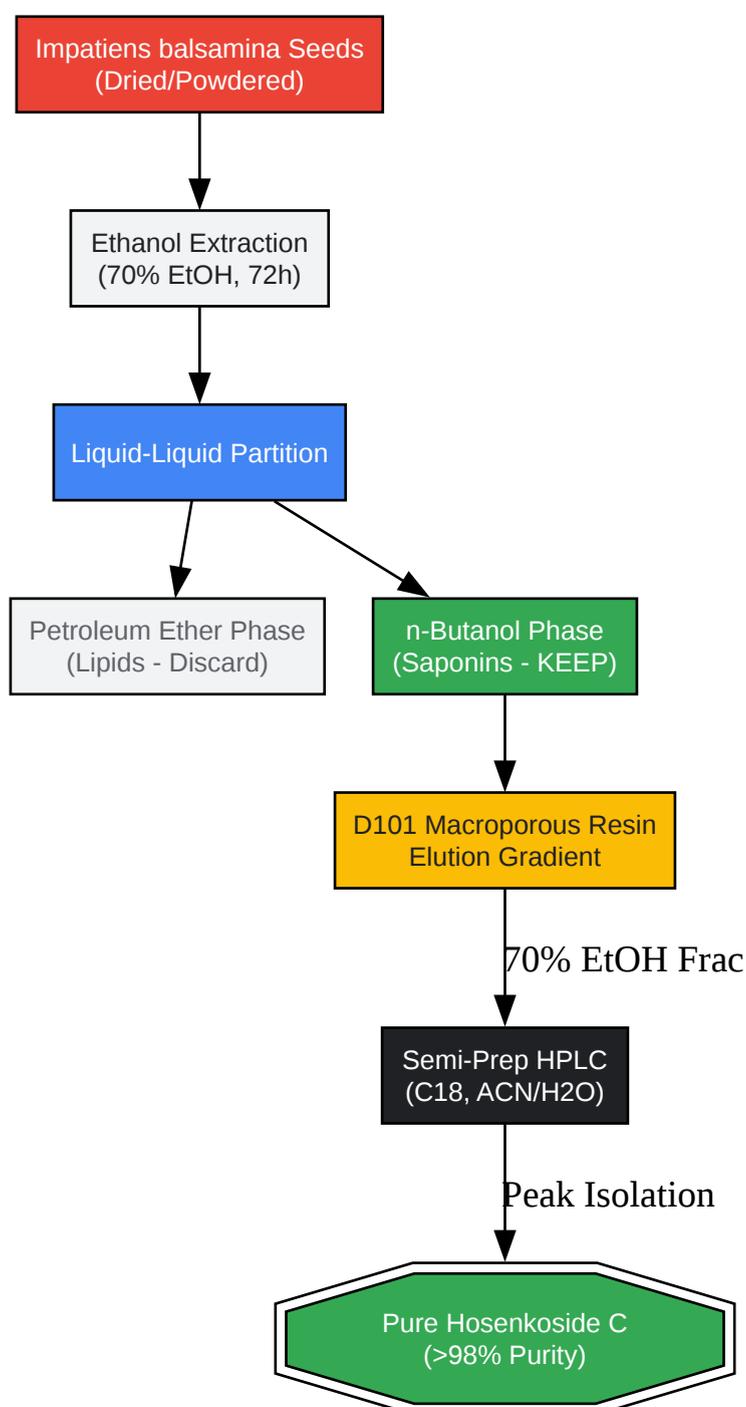
The isolation utilizes a polarity-guided fractionation followed by high-resolution chromatography.

Step-by-Step Methodology:

- Extraction: Macerate dried seeds of *Impatiens balsamina* (1 kg) in 70% Ethanol (10 L) for 72 hours at room temperature.
- Concentration: Evaporate solvent under reduced pressure (< 50°C) to obtain a crude residue.
- Partitioning: Suspend residue in water. Partition successively with:
 - Petroleum Ether: Removes lipids/fats (Discard).
 - Chloroform: Removes non-polar impurities (Discard).
 - n-Butanol: Collect this fraction. It contains the saponins (Hosenkosides).
- Flash Chromatography (D101 Macroporous Resin):
 - Load n-BuOH fraction.
 - Elute with H₂O → 30% EtOH → 70% EtOH → 95% EtOH.
 - Target: Hosenkosides typically elute in the 70% Ethanol fraction.
- Semi-Preparative HPLC:
 - Column: C18 Reverse Phase (e.g., YMC-Pack ODS-A, 250 x 10 mm, 5 μm).
 - Mobile Phase: Acetonitrile : Water (Gradient 30:70 → 60:40 over 40 min).

- Detection: UV at 210 nm (saponins have weak UV absorption; ELSD is preferred if available).
- Collection: Isolate peak corresponding to **Hosenkoside C** (retention time must be calibrated against standard).

Isolation Workflow Diagram



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Figure 2: Bioassay-guided isolation workflow for **Hosenkoside C**.

Part 5: Biological Relevance[4]

Research indicates **Hosenkoside C** possesses significant pharmacological potential, primarily in oncology and inflammation.[4]

- Antitumor Activity:
 - Demonstrates cytotoxicity against A549 (lung cancer) and HepG2 (liver cancer) cell lines.
 - Mechanism:[7][8] Likely induction of apoptosis via mitochondrial pathways, though precise signaling remains under investigation [3].
- Antioxidant & Anti-inflammatory:
 - Scavenges reactive oxygen species (ROS).
 - Inhibits NO production in LPS-stimulated macrophages.

Part 6: References

- Shoji, N., et al. (1994).[6] Hosenkosides F, G, H, I, J, and K, novel baccharane glycosides from the seeds of *Impatiens balsamina*. *Chemical and Pharmaceutical Bulletin*, 42(7), 1422-1426.[6] [Link](#)
- Li, Z. Y., et al. (2011). Baccharane glycosides from *Impatiens balsamina*.[6] *Journal of Asian Natural Products Research*, 13(7), 611-619. [Link](#)
- Ding, H., et al. (2008). Antitumor activity of the extract from *Impatiens balsamina* L. against HepG2 cells. *Journal of Ethnopharmacology*, 117(2), 240-245. [Link](#)
- PubChem Compound Summary. (2023). **Hosenkoside C** (CID 102004879).[2] National Center for Biotechnology Information. [Link](#)

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Sources

- [1. crcu.jlu.edu.cn \[crcu.jlu.edu.cn\]](http://crcu.jlu.edu.cn)
- [2. A natural PCID2-Targeting compound suppresses hepatocellular carcinoma progression: evidence from structure-based discovery and biological evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Natural Products isolated from Impatiens balsamina - BioCrick \[biocrick.com\]](#)
- [4. Component Analysis and Anti-Colorectal Cancer Mechanism via AKT/mTOR Signalling Pathway of Sanghuangporus vaninii Extracts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. youtube.com \[youtube.com\]](https://www.youtube.com)
- [6. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [7. reddit.com \[reddit.com\]](https://www.reddit.com)
- [8. youtube.com \[youtube.com\]](https://www.youtube.com)
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